

Operational Safety Protocol: Handling Albatrelin C in Research Environments

Author: BenchChem Technical Support Team. **Date:** March 2026

Compound of Interest

Compound Name: Albatrelin C
CAS No.: 1417805-17-4
Cat. No.: B1163376

[Get Quote](#)

Part 1: Risk Assessment & Molecular Logic

As researchers, we often handle compounds where specific toxicological data is sparse.

Albatrelin C, a meroterpenoid derivative isolated from *Albatrellus* species (e.g., *Albatrellus confluens* or *ovinus*), belongs to a class of compounds noted for significant antiproliferative (cytotoxic) activity and potential modulation of vanilloid receptors [1, 2].

The Core Hazard: Because **Albatrelin C** is designed or studied to inhibit cell growth (often targeting cancer cell lines like HL-60 or inhibiting specific enzymatic pathways), you must treat it as a High-Potency Active Pharmaceutical Ingredient (HPAPI).

The "Why" Behind the Protocol:

- **Cytotoxicity:** The compound's mechanism likely involves interference with DNA replication or cellular signaling.[1] Inhalation of the lyophilized powder is the highest risk vector.
- **Solvent Carrier Risk:** **Albatrelin C** is hydrophobic and typically reconstituted in DMSO (Dimethyl Sulfoxide). DMSO is a potent skin penetrant that can "ferry" dissolved small molecules directly into the bloodstream, bypassing the skin barrier [3].
- **Unknown Chronic Effects:** Unlike well-characterized drugs (e.g., Paclitaxel), novel natural products often lack long-term reproductive toxicity data. We operate under the Precautionary Principle: assume it is a reproductive toxin until proven otherwise.

Part 2: The PPE Ensemble (Your Armor)

Do not rely on standard "lab safety" defaults. Handling **Albatrein C** requires an upgraded PPE profile, specifically designed to counter the DMSO-carrier risk.

PPE Specification Table

Component	Standard Requirement	Technical Justification (The "Why")
Hand Protection	Double Gloving (Nitrile)	Outer: 5-8 mil Nitrile (Chemical resistance). Inner: 4 mil Nitrile (contrast color). Critical: DMSO degrades latex; Nitrile offers >480 min breakthrough time for dilute solutions, but immediate change is required upon splash [4].
Respiratory	P100 / N95 (if outside BSC)	Lyophilized Albatrein C is a static-prone powder. If a Biosafety Cabinet (BSC) is unavailable, a fitted N95 is the minimum to prevent inhalation of micro-particulates.
Ocular	Chemical Splash Goggles	Safety glasses with side shields are insufficient for liquids carried in DMSO. Goggles seal the eyes against vapor and splashes.
Body	Tyvek® Lab Coat (Closed front)	Cotton lab coats absorb liquids and hold them against the skin. Tyvek repels particulates and splashes.
Engineering	Class II, Type A2 BSC	The primary barrier. PPE is the secondary line of defense.

Part 3: Operational Workflows

Experiment 1: Safe Weighing & Reconstitution

Objective: Solubilize 5mg **Albatrelin C** in DMSO without aerosol exposure.

Prerequisites:

- Calibrated analytical balance (inside a powder containment hood if possible).
- Anti-static gun (ZeroStat).
- Solvent: 100% DMSO (Anhydrous).

Protocol:

- Preparation:
 - Don PPE: Inner gloves (Orange)
Tyvek Coat
Outer gloves (Blue)
Goggles.
 - Wipe down the exterior of the **Albatrelin C** vial with 70% Ethanol before placing it in the BSC.
- Static Neutralization:
 - Context: Meroterpenoids are often "fluffy" powders that fly easily.
 - Step: Hold the anti-static gun 2 inches from the open vial and pull the trigger slowly to neutralize static charge. This prevents the powder from "jumping" onto your gloves.
- The "Closed Weighing" Technique:
 - Do not use a spatula.

- Step: Tare the receiving vial (with cap).
- Step: Gently tap the **Albatrelin C** source vial to transfer powder directly into the receiving vial.
- Step: Cap the receiving vial immediately before placing it back on the balance.
- Logic: This ensures that if the balance is outside the hood, the compound is never exposed to the open lab air.
- Solubilization (The Critical Risk Point):
 - Add DMSO via pipette.
 - Vortexing: Do not vortex in an open tube. Ensure the cap is sealed with Parafilm.
 - Warning: If a drop of DMSO/Albatrelin solution falls on your glove, doff the outer glove immediately. Do not wait. The DMSO will permeate the nitrile in <5 minutes, carrying the cytotoxin with it.

Experiment 2: Waste Disposal & Decontamination

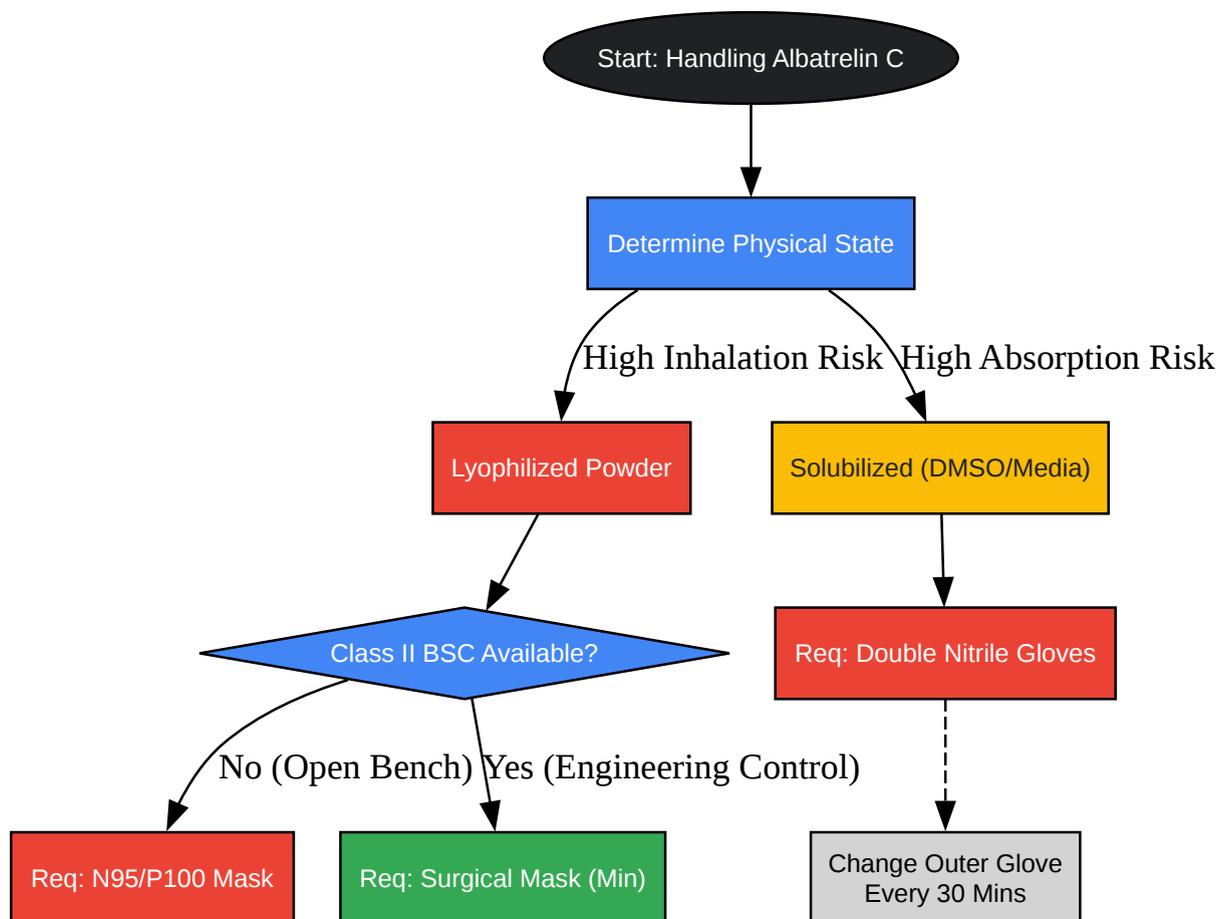
Objective: Neutralize surface contamination.

- Solid Waste: All pipette tips, vials, and gloves contacting **Albatrelin C** must go into Yellow Biohazard/Chemo Waste bins (incineration stream), not general trash.
- Liquid Waste: Collect in a dedicated "Cytotoxic/Solvent" carboy.
- Surface Decontamination:
 - Wash surface with 10% Bleach (Sodium Hypochlorite) to oxidize the organic structure [5].
 - Follow with 70% Ethanol to remove the bleach residue.
 - Note: Ethanol alone merely spreads the hydrophobic compound; bleach chemically degrades it.

Part 4: Visualization & Logic Flows

Diagram 1: Risk Assessment & PPE Decision Tree

Caption: Logical flow for selecting PPE based on the physical state of **Albatrelin C**.



[Click to download full resolution via product page](#)

Diagram 2: The "Safe Weighing" Workflow

Caption: Step-by-step containment protocol to prevent aerosolization during weighing.



[Click to download full resolution via product page](#)

References

- Bordoloi, M., et al. (2019). Meroterpenoids from Albatrellus species: Chemistry and Bioactivity. Journal of Natural Products.
- National Institute for Occupational Safety and Health (NIOSH). (2016).^[2] NIOSH List of Antineoplastic and Other Hazardous Drugs in Healthcare Settings. CDC.
- American Chemical Society (ACS). (2023). Dimethyl Sulfoxide (DMSO) Safety Data & Handling. ACS Chemical Safety.
- Ansell Occupational Healthcare. (2022). Permeation Breakthrough Times for DMSO. Ansell Chemical Resistance Guide.
- World Health Organization (WHO). (2020). Laboratory Biosafety Manual, 4th Edition: Decontamination and Waste Management.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. Selective cytotoxic activity of the marine-derived batzelline compounds against pancreatic cancer cell lines - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [2. Hazardous Drugs - Controlling Occupational Exposure to Hazardous Drugs | Occupational Safety and Health Administration \[osha.gov\]](#)
- To cite this document: BenchChem. [Operational Safety Protocol: Handling Albatrelin C in Research Environments]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1163376#personal-protective-equipment-for-handling-albatrelin-c\]](https://www.benchchem.com/product/b1163376#personal-protective-equipment-for-handling-albatrelin-c)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com